Confirming the Structure of Diethyl 1,4-cyclohexanedicarboxylate: A Spectroscopic Comparison Guide

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Compound of Interest

Compound Name:	*Diethyl 1,4-cyclohexanedicarboxylate*
CAS No.:	*72903-27-6*
Cat. No.:	*B1295703*

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A definitive guide for researchers, scientists, and drug development professionals on the spectroscopic characterization of **Diethyl 1,4-cyclohexanedicarboxylate**. This document provides a comparative analysis of its spectral data against potential isomeric alternatives, ensuring accurate structural confirmation.

The unambiguous structural elucidation of a molecule is a cornerstone of chemical research and drug development. **Diethyl 1,4-cyclohexanedicarboxylate**, a dicarboxylic acid ester, can exist as cis and trans isomers, and has other positional isomers (1,2- and 1,3-diesters) that can be difficult to distinguish without careful spectroscopic analysis. This guide presents a comprehensive overview of the expected ^{1}H NMR, ^{13}C NMR, FT-IR, and Mass Spectrometry data for **Diethyl 1,4-cyclohexanedicarboxylate** and compares it with its key isomers.

Spectroscopic Data Comparison

To facilitate clear differentiation, the following tables summarize the key spectroscopic features of **Diethyl 1,4-cyclohexanedicarboxylate** and its common isomers.

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Table 1: ^{1}H NMR Spectroscopic Data (Chemical Shifts in ppm)

Compound	Methylene (-OCH_2CH_3)	Methyl (-OCH_2CH_3)	Cyclohexane Ring Protons
Diethyl 1,4-cyclohexanedicarboxylate (trans)	~4.1 (q)	~1.2 (t)	~1.4-2.2 (m)
Diethyl 1,4-cyclohexanedicarboxylate (cis)	~4.1 (q)	~1.2 (t)	~1.6-2.5 (m)
Diethyl 1,2-cyclohexanedicarboxylate	~4.1 (m)	~1.2 (m)	~1.2-2.8 (m)
Diethyl 1,3-cyclohexanedicarboxylate	~4.1 (q)	~1.2 (t)	~1.2-2.6 (m)

Note: The chemical shifts for the cyclohexane ring protons in the cis and trans isomers of **Diethyl 1,4-cyclohexanedicarboxylate** are expected to show subtle differences due to their different magnetic environments.

Table 2: ^{13}C NMR Spectroscopic Data (Chemical Shifts in ppm)

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Compound	Carbonyl (C=O)	Methylene (-OCH_2)	Methyl (-CH_3)	Cyclohexane Ring Carbons
Diethyl 1,4-cyclohexanedicarboxylate (trans)	~175	~60	~14	~28, ~43
Diethyl 1,4-cyclohexanedicarboxylate (cis)	~175	~60	~14	~28, ~42
Diethyl 1,2-cyclohexanedicarboxylate	~174	~60	~14	~24, ~28, ~45
Diethyl 1,3-cyclohexanedicarboxylate	~175	~60	~14	~24, ~29, ~32, ~43

Table 3: FT-IR Spectroscopic Data (Key Vibrational Frequencies in cm^{-1})

Compound	C=O Stretch	C-O Stretch	C-H Stretch (sp^3)
Diethyl 1,4-cyclohexanedicarboxylate	~1735	~1170	~2850-2950
Diethyl 1,2-cyclohexanedicarboxylate	~1730	~1180	~2860-2980
Diethyl 1,3-cyclohexanedicarboxylate	~1735	~1175	~2860-2960

Table 4: Mass Spectrometry Data (Key m/z Fragments)

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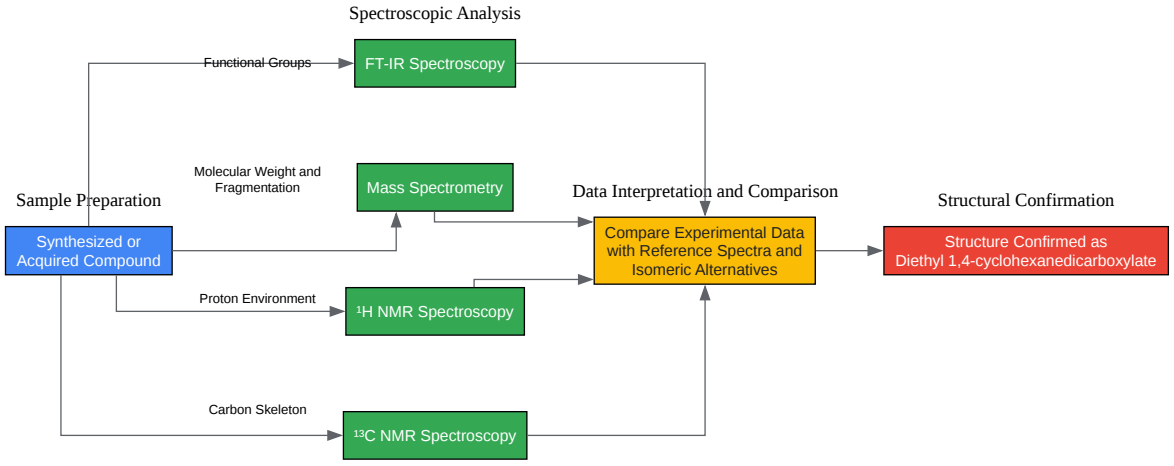
Compound	Molecular Ion (M^+)	Key Fragments
Diethyl 1,4-cyclohexanedicarboxylate	228	183 $[M-OC_2H_5]^+$, 155 $[M-COOC_2H_5]^+$, 81
Diethyl 1,2-cyclohexanedicarboxylate	228	183 $[M-OC_2H_5]^+$, 154, 129, 81
Diethyl 1,3-cyclohexanedicarboxylate	228	183 $[M-OC_2H_5]^+$, 155, 81

Experimental Workflow for Structural Confirmation

The logical process for confirming the structure of **Diethyl 1,4-cyclohexanedicarboxylate** involves a series of spectroscopic analyses, as illustrated in the workflow diagram below.



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Caption: Workflow for the spectroscopic characterization of **Diethyl 1,4-cyclohexanedicarboxylate**.

Detailed Experimental Protocols

Accurate and reproducible data are paramount for reliable structural confirmation. The following are detailed protocols for the key spectroscopic techniques.

^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the **Diethyl 1,4-cyclohexanedicarboxylate** sample in approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Parameters (^{1}H NMR):
  - Spectrometer: 400 MHz or higher
  - Pulse Sequence: Standard single-pulse sequence
  - Acquisition Time: 2-4 seconds
  - Relaxation Delay: 1-5 seconds
  - Number of Scans: 8-16
- Instrument Parameters (^{13}C NMR):
  - Spectrometer: 100 MHz or higher
  - Pulse Sequence: Proton-decoupled pulse sequence
  - Acquisition Time: 1-2 seconds

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- Relaxation Delay: 2-5 seconds
- Number of Scans: 128 or more, depending on sample concentration.

- Data Processing: Apply Fourier transformation to the acquired free induction decay (FID). Phase correct the spectrum and baseline correct. Calibrate the chemical shift scale using the TMS signal at 0.00 ppm. Integrate the signals in the ^{1}H NMR spectrum.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation: As **Diethyl 1,4-cyclohexanedicarboxylate** is a liquid at room temperature, a small drop of the neat liquid can be placed between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to create a thin film.

- Instrument Parameters:
  - Spectral Range: 4000-400 cm^{-1}
  - Resolution: 4 cm^{-1}
  - Number of Scans: 16-32

- Data Acquisition: Record a background spectrum of the clean salt plates. Then, acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final transmittance or absorbance spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of the **Diethyl 1,4-cyclohexanedicarboxylate** sample (e.g., 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.

- GC Parameters:
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
  - Injector Temperature: 250 °C

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- Oven Temperature Program: Start at a lower temperature (e.g., 50 °C) and ramp up to a higher temperature (e.g., 280 °C) at a rate of 10-20 °C/min.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).

- MS Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 40-400.
  - Scan Speed: 1-2 scans/second.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern. Compare the obtained mass spectrum with spectral libraries for confirmation. The principal fragmentation pathways for dialkyl 1,4-cyclohexanedicarboxylates can provide valuable structural information.[1]

By following these protocols and comparing the acquired data with the reference tables, researchers can confidently confirm the structure of **Diethyl 1,4-cyclohexanedicarboxylate** and distinguish it from its isomers.

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References

- 1. How To [chem.rochester.edu]
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